

A Comparative Analysis of ELISA and LC-MS/MS for Pregnanediol Measurement

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Compound of Interest

Compound Name: *Pregnanediol*

Cat. No.: *B7821471*

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For researchers, scientists, and drug development professionals, the accurate quantification of **pregnanediol** (a major metabolite of progesterone) is crucial for various applications, including monitoring ovarian function, pregnancy, and the efficacy of hormonal therapies. The two most prominent analytical methods for this purpose are the Enzyme-Linked Immunosorbent Assay (ELISA) and Liquid Chromatography with tandem Mass Spectrometry (LC-MS/MS). This guide provides an objective comparison of their performance, supported by experimental data, to aid in the selection of the most appropriate method for specific research needs.

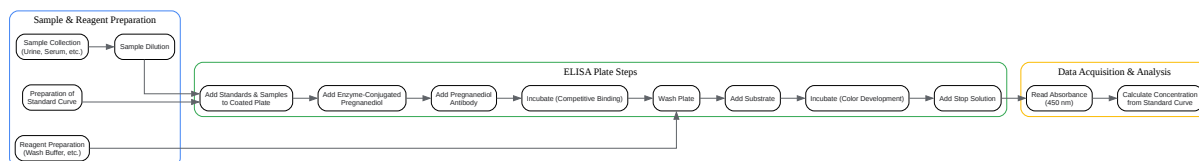
Data Presentation: A Quantitative Comparison

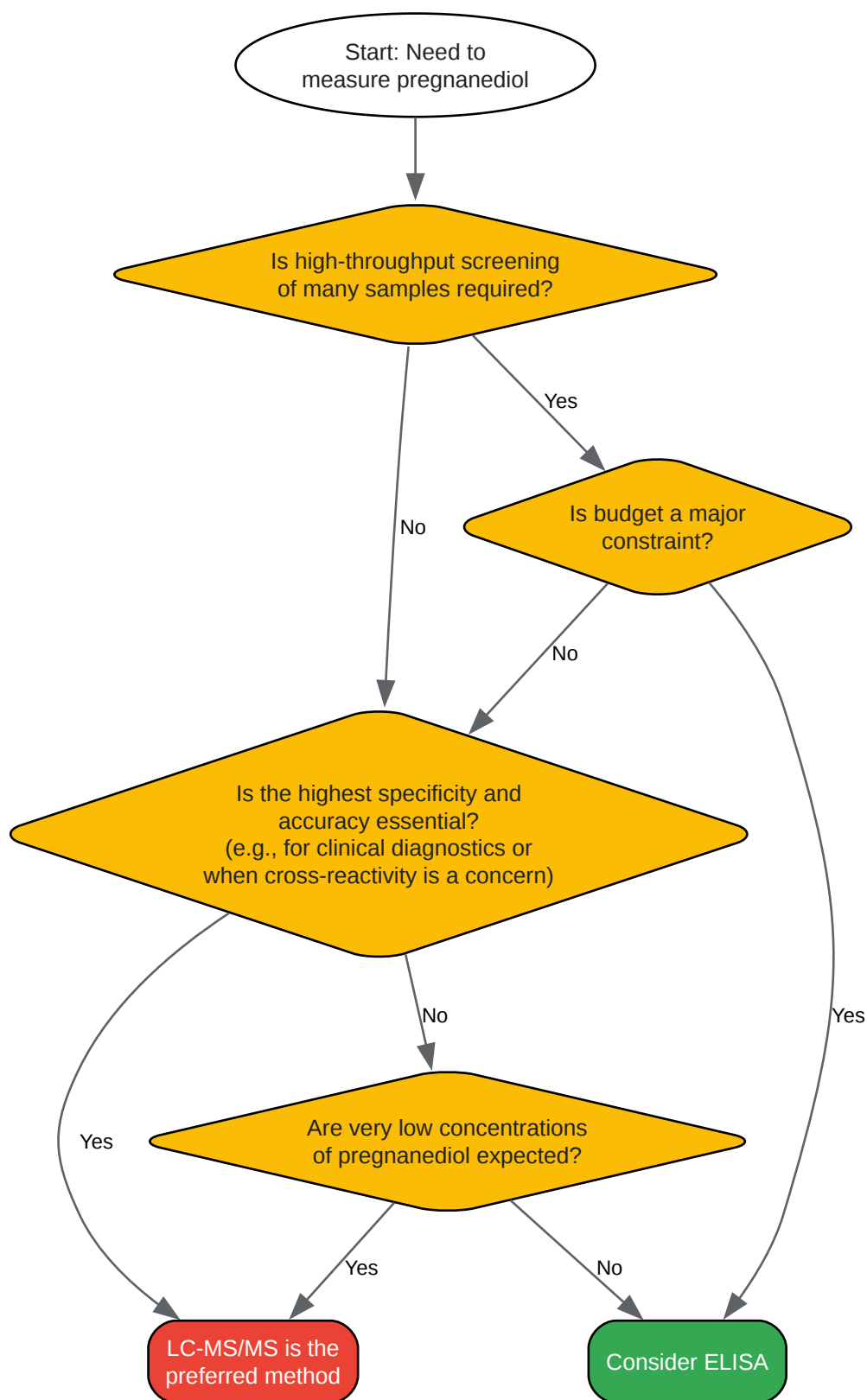
The choice between ELISA and LC-MS/MS often depends on a trade-off between throughput, cost, and analytical performance. The following table summarizes the key quantitative parameters for each method based on published data and manufacturer specifications.

Performance Parameter	ELISA (for Pregnanediol-3-Glucuronide)	LC-MS/MS (for Pregnanediol-3-Glucuronide)
Sensitivity (Lower Limit of Quantification, LLOQ)	0.18 ng/mL[1][2]	0.01 ng/mL[3]
Assay Range	0.391 - 50 ng/mL[2]	0.38 - 100 ng/mL[3]
Accuracy (Recovery)	Mean recovery of 90.9%[1]	90.6% - 110.4%[3]
Precision (Intra-assay CV)	4.1%[2]	< 10.6%[3]
Precision (Inter-assay CV)	6.4%[2]	< 10.6%[3]
Specificity	Can exhibit cross-reactivity with structurally similar steroids. For example, one kit shows 44.8% cross-reactivity with 20 α -hydroxyprogesterone. [1]	High specificity due to separation by chromatography and detection by mass-to-charge ratio, minimizing cross-reactivity.[4]
Sample Volume	~50 μ L of diluted sample[2]	~10-100 μ L of diluted sample[5][6]
Analysis Time per Sample	High-throughput (can run multiple samples in a few hours)[2]	Typically longer per sample, but can be optimized for high-throughput.[3][4]

Experimental Workflows

The following diagrams illustrate the typical experimental workflows for measuring **pregnanediol** using ELISA and LC-MS/MS.





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